

Physicochemical Properties of 3-Bromopropanal

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Compound of Interest

Compound Name: *3-Bromopropanal*
Cat. No.: B3055480

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The fundamental molecular properties of **3-bromopropanal** are summarized below. These values are critical for reaction stoichiometry, analytical characterization, and experimental design.

Property	Value	Source
Molecular Formula	C3H5BrO	[1] [2] [3]
Molecular Weight	136.98 g/mol	[3] [4]
CAS Number	65032-54-4	[1] [2] [3]
Exact Mass	135.952 g/mol	[1]

Synthetic Utility and Experimental Protocol

The dual reactivity of **3-bromopropanal** allows it to serve as a key intermediate in various synthetic routes. The aldehyde group is susceptible to nucleophilic addition and oxidation, while the bromine atom can be displaced in nucleophilic substitution reactions.

Experimental Protocol: Oxidation to 3-Bromopropanoic Acid

This protocol details a common application of **3-bromopropanal**: its oxidation to the corresponding carboxylic acid, 3-bromopropanoic acid. This transformation is a foundational reaction for aldehydes.

Objective: To synthesize 3-bromopropanoic acid from **3-bromopropanal** via oxidation.

Materials:

- **3-bromopropanal**
- Mild oxidizing agent (e.g., Jones reagent - chromium trioxide in aqueous sulfuric acid and acetone)
- Acetone
- Sulfuric acid
- Water (deionized)
- Sodium bisulfite
- Diethyl ether
- Magnesium sulfate (anhydrous)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

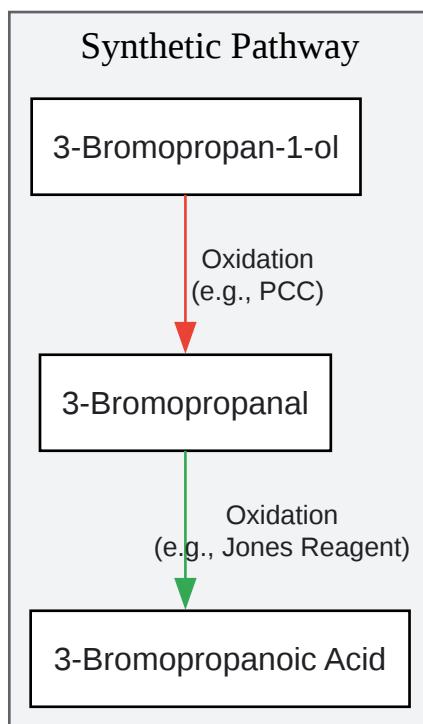
Methodology:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve a known quantity of **3-bromopropanal** in acetone. Cool the flask in an ice bath to 0-5 °C.

- **Addition of Oxidizing Agent:** Prepare the Jones reagent by dissolving chromium trioxide in sulfuric acid and then diluting with water. Add the Jones reagent dropwise to the cooled solution of **3-bromopropanal** while maintaining the temperature below 10 °C. The color of the reaction mixture will change from orange/red to green, indicating the consumption of the Cr(VI) reagent.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material (**3-bromopropanal**) is no longer detectable.
- **Quenching:** Once the reaction is complete, quench the excess oxidizing agent by the careful addition of a saturated aqueous solution of sodium bisulfite until the green color persists.
- **Extraction:** Transfer the reaction mixture to a separatory funnel and extract the product with diethyl ether (3x).
- **Washing:** Combine the organic layers and wash with brine (saturated NaCl solution).
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude 3-bromopropanoic acid.
- **Purification (Optional):** The crude product can be further purified by distillation or recrystallization if necessary.

Visualizing a Key Synthetic Pathway

The following diagram illustrates the synthetic transformation of **3-bromopropanal**, highlighting its role as a precursor in a multi-step synthesis.



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References

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